

A Technical Guide to the Physical Properties of Ethyl 2-benzylacetoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-benzylacetoacetate

Cat. No.: B018223

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Ethyl 2-benzylacetoacetate** (CAS No: 620-79-1), systematically named ethyl 2-benzyl-3-oxobutanoate, is a beta-keto ester with the molecular formula $C_{13}H_{16}O_3$.^[1] Its structure incorporates a versatile 1,3-dicarbonyl moiety, making it a valuable intermediate in organic synthesis. It is particularly noted for its role in the production of pharmaceuticals and fragrances.^[2] A thorough understanding of its physical properties is essential for its application in laboratory and industrial settings, ensuring proper handling, reaction control, and process optimization. This guide provides a detailed overview of its key physical constants, the experimental methods for their determination, and logical workflows for chemical characterization.

Quantitative Physical Properties

The physical characteristics of **Ethyl 2-benzylacetoacetate** have been experimentally determined and are summarized below. These values are critical for predicting its behavior in various solvents and under different temperature and pressure conditions.

Physical Property	Value	Conditions	Source(s)
Boiling Point	276.0 °C	@ 760 mmHg (1 atm)	[3][4][5][6]
549.2 K	@ 760 mmHg (1 atm)	[7]	
Density	1.036 g/mL	@ 25 °C	[5]
1.033 - 1.037 g/mL	Not Specified	[3]	
1.07 g/cm ³	Not Specified	[4]	
Molecular Weight	220.26 g/mol	-	[3]
Appearance	Colorless oily liquid	Standard Conditions	[3]
Refractive Index	1.498 - 1.502	@ 20 °C	[3]

Experimental Protocols

The accurate determination of physical properties relies on standardized experimental procedures. Below are detailed protocols for measuring the boiling point and density of a liquid compound like **Ethyl 2-benzylacetoacetate**.

1. Determination of Boiling Point by Distillation at Atmospheric Pressure

This method measures the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: Round-bottom flask, distillation head (still head), condenser, thermometer with adapter, receiving flask, heating mantle, boiling chips.
- Procedure:
 - A sample of **Ethyl 2-benzylacetoacetate** (e.g., 25 mL) is placed into a dry round-bottom flask, and a few boiling chips are added to ensure smooth boiling.
 - The distillation apparatus is assembled. The thermometer is positioned within the distillation head such that the top of the mercury bulb is level with the bottom of the side-

arm leading to the condenser. This ensures the temperature of the vapor distilling into the condenser is accurately measured.

- Cooling water is circulated through the outer jacket of the condenser.
- The heating mantle is turned on, and the liquid is heated gradually.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature that remains constant while the liquid is actively boiling and condensing into the receiving flask.[8] This temperature plateau represents the equilibrium point between the liquid and vapor phases at the given atmospheric pressure.
- The ambient atmospheric pressure is recorded, as boiling point is pressure-dependent.

2. Determination of Density using a Pycnometer

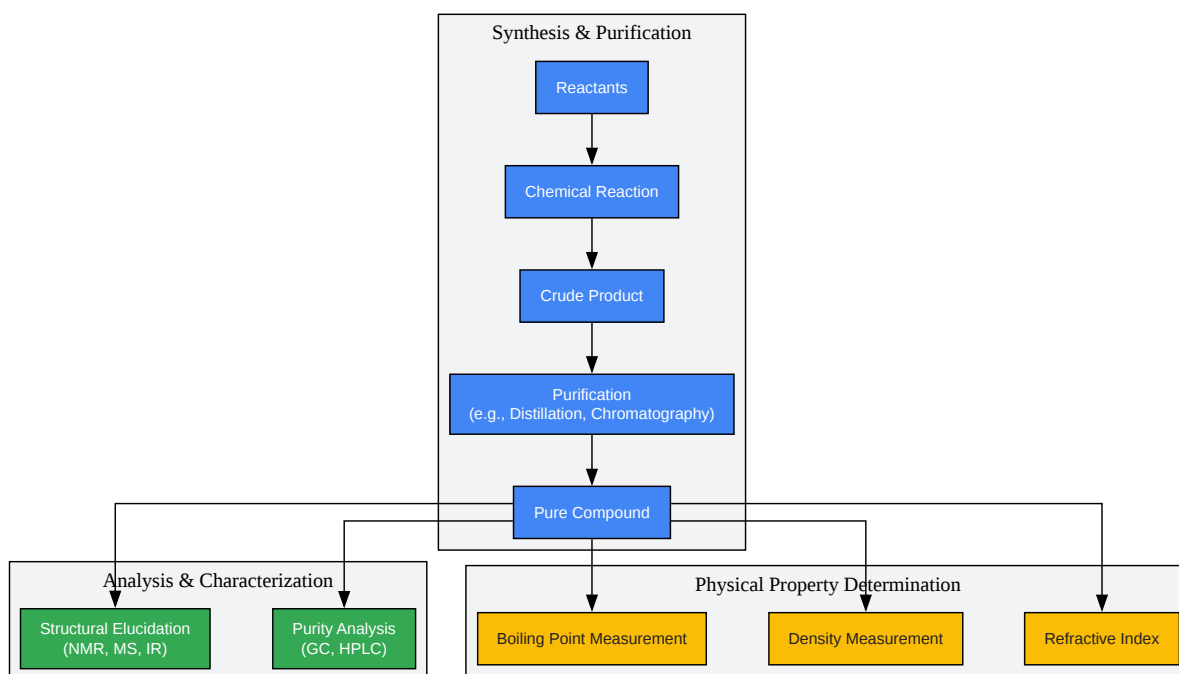
This protocol uses a glass flask with a precise, known volume (a pycnometer or specific gravity bottle) to determine density by measuring mass.

- Apparatus: Pycnometer (e.g., 10 mL), analytical balance (accurate to ± 0.0001 g), thermometer, temperature-controlled water bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty mass (m_1) is precisely measured using an analytical balance.
 - The pycnometer is filled with distilled water of a known temperature (e.g., 25 °C) and placed in a temperature-controlled water bath to equilibrate. The capillary stopper is inserted, ensuring any excess water is expelled. The outside of the pycnometer is carefully dried.
 - The mass of the pycnometer filled with water (m_2) is measured. The density of water (ρ_{water}) at this temperature is known from standard tables.

- The pycnometer is emptied, thoroughly dried, and then filled with the sample, **Ethyl 2-benzylacetoacetate**. The same temperature equilibration and drying procedure is followed.
- The mass of the pycnometer filled with the sample liquid (m_3) is measured.
- The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

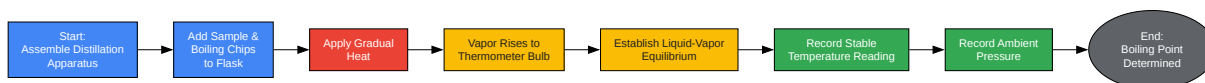
Logical and Experimental Workflows

Visualizing the process of chemical characterization provides a clear framework for research and development activities. The following diagrams illustrate the logical flow from synthesis to property determination.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis, purification, and characterization of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the determination of boiling point via atmospheric distillation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2-benzylacetoacetate [webbook.nist.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. Ethyl alpha-benzylacetoacetate | C₁₃H₁₆O₃ | CID 246929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. ETHYL 2-BENZYLACETOACETATE | 620-79-1 [chemicalbook.com]
- 6. Human Metabolome Database: Showing metabocard for Ethyl 2-benzylacetoacetate (HMDB0040424) [hmdb.ca]
- 7. Ethyl 2-benzylacetoacetate [webbook.nist.gov]
- 8. uobabylon.edu.iq [uobabylon.edu.iq]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Ethyl 2-benzylacetoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018223#physical-properties-of-ethyl-2-benzylacetoacetate-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com